

# Safeguarding Your Laboratory: Proper Disposal of SB 202190 Hydrochloride

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## Compound of Interest

Compound Name: SB 202190 hydrochloride

Cat. No.: B128778

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For researchers and scientists in the dynamic field of drug development, ensuring a safe laboratory environment is paramount. Adherence to proper chemical handling and disposal protocols is a critical component of this responsibility. This document provides essential, step-by-step guidance for the safe disposal of **SB 202190 hydrochloride**, a selective p38 MAP kinase inhibitor used in various research applications.

**SB 202190 hydrochloride** is classified as a substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[1][2][3] Therefore, meticulous adherence to safety procedures during handling and disposal is crucial to mitigate any potential risks.

## Personal Protective Equipment (PPE)

Before initiating any disposal procedures, it is imperative to be equipped with the appropriate personal protective equipment. This serves as the first line of defense against accidental exposure.

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields should be worn.
Hand Protection	Wear protective gloves.
Skin and Body	An impervious clothing, such as a lab coat, is required.
Respiratory	In case of dust or aerosol formation, a suitable respirator should be used.

## Step-by-Step Disposal Procedure

The disposal of **SB 202190 hydrochloride** must be conducted in accordance with official regulations.<sup>[1]</sup> It is crucial to prevent this substance from entering the sewage system or household garbage.<sup>[1]</sup>

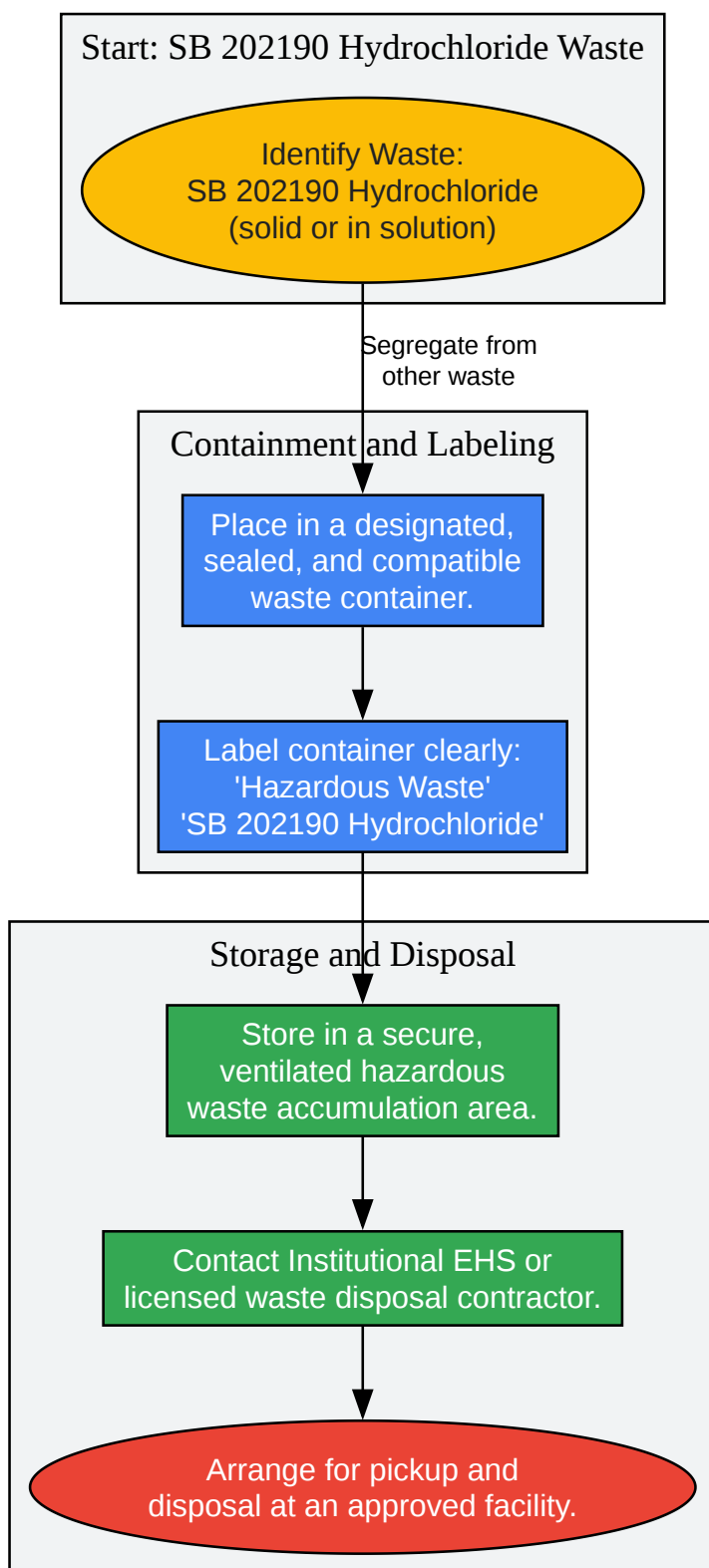
- Waste Identification and Segregation:
  - Treat all **SB 202190 hydrochloride** waste, including any contaminated materials such as absorbent pads from a spill, as hazardous chemical waste.
  - Keep this waste stream separate from other laboratory waste to avoid unintended chemical reactions.
- Containerization:
  - Place the **SB 202190 hydrochloride** waste into a designated, properly labeled, and sealed container.
  - The container should be robust and compatible with the chemical. Ensure the container is kept tightly closed in a cool, well-ventilated area.<sup>[2]</sup>
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the specific chemical name: "**SB 202190 hydrochloride**".

- Include any other information required by your institution's environmental health and safety (EHS) department.
- Storage:
  - Store the sealed waste container in a designated, secure hazardous waste accumulation area.
  - This area should be away from sources of ignition and direct sunlight.[\[2\]](#)
- Arranging for Disposal:
  - Contact your institution's EHS department or a licensed chemical waste disposal contractor to arrange for the pickup and proper disposal of the waste.
  - Disposal should be carried out at an approved waste disposal plant.[\[3\]](#)
- Decontamination:
  - Any surfaces or equipment that have come into contact with **SB 202190 hydrochloride** should be decontaminated. Scrubbing with alcohol has been suggested for this purpose.[\[2\]](#)
  - Dispose of any materials used for decontamination (e.g., wipes, absorbent pads) as hazardous waste.
- Accidental Release Measures:
  - In the event of a spill, ensure adequate ventilation and evacuate personnel to a safe area.[\[2\]](#)
  - Use personal protective equipment.[\[2\]](#)
  - Prevent the spill from spreading and from entering drains or water courses.[\[2\]](#)
  - Absorb the spill with a finely-powdered liquid-binding material, such as diatomite or universal binders.[\[2\]](#)

- Collect the contaminated material and place it in a designated container for disposal as described above.[\[2\]](#)

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **SB 202190 hydrochloride**.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)